Purity assay standards for 4-Chloro-3'-fluoro-5'-methylbenzophenone

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Compound of Interest

Compound Name:	*4-Chloro-3'-fluoro-5'-methylbenzophenone*
CAS No.:	*951886-59-2*
Cat. No.:	*B3023715*

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Purity Assay Standards for **4-Chloro-3'-fluoro-5'-methylbenzophenone**: A Comparative Analytical Guide

As a critical intermediate in the synthesis of advanced active pharmaceutical ingredients (APIs)—particularly targeted kinase inhibitors and specialized agrochemicals—**4-Chloro-3'-fluoro-5'-methylbenzophenone** demands rigorous analytical oversight. Because of its specific halogenation pattern (chloro and fluoro substitutions on opposing aromatic rings), the synthesis of this diaryl ketone often yields closely related positional isomers (e.g., 2-chloro or 4'-fluoro analogs) and des-halogenated impurities.

In downstream catalytic cross-coupling reactions, even trace amounts of these structurally similar impurities can drastically alter the pharmacological profile or derail reaction yields due to electronic and steric variations. Therefore, establishing a self-validating, highly specific purity assay is not just a regulatory formality; it is a fundamental requirement for chemical integrity.

Below is an objective, data-driven comparison of the primary analytical methodologies used to establish the purity of this compound, grounded in International Council for Harmonisation

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(ICH) guidelines.

Comparative Analysis of Purity Assays

To establish a robust control strategy, researchers must select the appropriate analytical technique based on the development phase, the availability of reference standards, and the nature of the expected impurities.

HPLC-UV (High-Performance Liquid Chromatography with UV Detection)

- The Mechanism: Benzophenones possess a strong conjugated

  -system, yielding intense UV absorption (typically at

  ~254 nm)[1]. Reversed-phase HPLC utilizing a C18 stationary phase is the industry workhorse for routine batch release.

- The Causality: The hydrophobic nature of the methyl and halogen groups ensures strong retention on a non-polar column. By employing a gradient elution (e.g., Acetonitrile/Water), the method resolves structurally similar isomers based on minute differences in dipole moments and hydrophobicity[1].

qNMR (Quantitative Nuclear Magnetic Resonance)

- The Mechanism: In early-stage drug development, a certified reference standard for a novel intermediate like **4-Chloro-3'-fluoro-5'-methylbenzophenone** is rarely available. qNMR solves this by providing absolute quantitation without requiring a homologous standard[2].

- The Causality: The fundamental principle of qNMR is that the area under an NMR resonance peak is directly proportional to the number of nuclei (protons) generating that signal[3]. By co-dissolving the sample with a highly pure, chemically distinct internal standard, the absolute purity can be calculated with extreme precision, avoiding the false readings sometimes caused by varying UV response factors in HPLC[3].

GC-FID (Gas Chromatography with Flame Ionization Detection)

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- The Mechanism: While the high molecular weight and heavy halogenation of this benzophenone increase its boiling point, GC-FID remains critical for orthogonal testing.
- The Causality: GC-FID is specifically deployed to quantify volatile impurities that HPLC-UV might miss, such as unreacted low-molecular-weight starting materials (e.g., fluorobenzoyl chloride) or residual extraction solvents.

Quantitative Data Summary

Assay Parameter	HPLC-UV (Routine Release)	qNMR (Absolute Purity)	GC-FID (Volatiles)
Primary Use Case	Commercial batch release & stability	Early dev / Ref Standard Qualification	Residual solvents & volatile precursors
Reference Std Required?	Yes (Homologous Standard)	No (Uses Internal Standard)	Yes
Limit of Detection (LOD)	~0.01 – 0.05 % w/w	~0.1 – 0.5 % w/w	~10 – 50 ppm
Resolution of Isomers	Excellent (with gradient optimization)	Moderate (depends on chemical shift overlap)	Good (requires high-temp column)
Run Time	15 – 25 minutes	10 – 15 minutes	20 – 30 minutes

Analytical Selection & Validation Workflow

The following decision tree illustrates the lifecycle of assay selection and validation for **4-Chloro-3'-fluoro-5'-methylbenzophenone**, ensuring compliance with ICH Q2(R1) standards.

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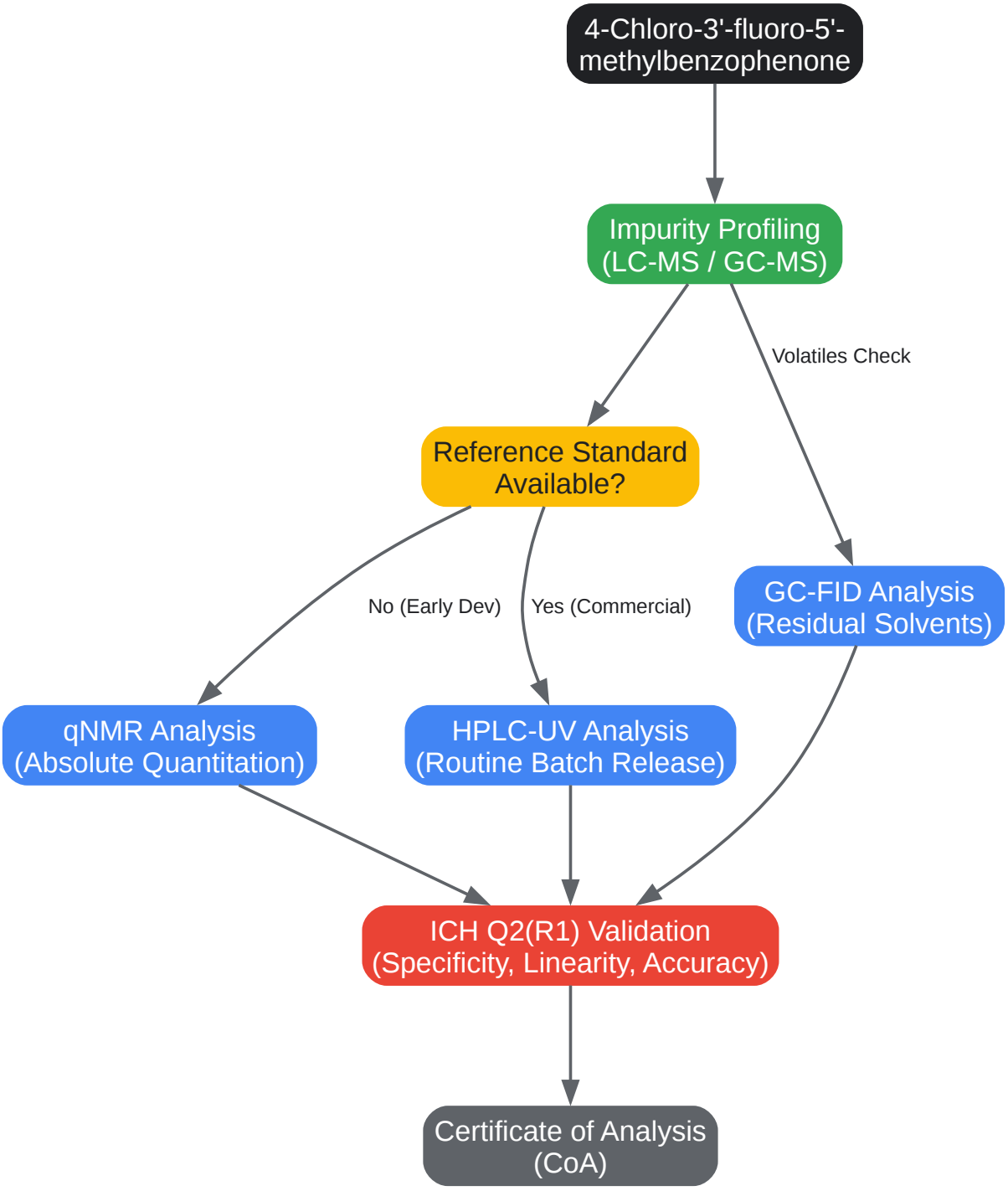

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Workflow for selecting and validating purity assays for **4-Chloro-3'-fluoro-5'-methylbenzophenone**.

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Step-by-Step Methodologies: Self-Validating Protocols

To guarantee scientific integrity, an analytical method must be a self-validating system. Below are the detailed protocols for the two primary purity assays, engineered to meet ICH Q2(R1) guidelines[4].

Protocol A: qNMR for Absolute Purity Determination (Early Development)

This method is utilized when qualifying the very first batch of the compound to serve as a future reference standard.

- Internal Standard (IS) Selection: Select a certified reference material (CRM) such as Maleic Acid. Causality: Maleic acid produces a sharp olefinic singlet at ~6.3 ppm in DMSO-d6, which perfectly avoids overlap with the aromatic signals of the benzophenone (7.0–8.0 ppm) or its methyl singlet (~2.4 ppm)[3].
- Sample Preparation: Using a calibrated microbalance, accurately weigh ~20 mg of **4-Chloro-3'-fluoro-5'-methylbenzophenone** and ~10 mg of the internal standard into the same vial. Dissolve completely in 0.6 mL of high-purity DMSO-d6[5].
- Data Acquisition: Run a 1H-NMR experiment. Critical Step: Set a long relaxation delay (

  , typically 30–60 seconds). Causality: This ensures complete longitudinal relaxation of all protons before the next pulse, which is an absolute physical requirement for accurate quantitative integration[5].
- Processing & Calculation: Phase and baseline correct the spectrum manually. Integrate the methyl peak of the analyte (representing 3 protons) and the olefinic peak of maleic acid (representing 2 protons). Calculate the absolute mass fraction using the standard qNMR molar ratio equation[5].

Protocol B: HPLC-UV for Routine Batch Release (Commercial Phase)

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Once a reference standard is qualified via qNMR, this high-throughput method is validated for routine use.

- System Suitability Testing (SST): Before analyzing unknown batches, inject a standard solution (0.1 mg/mL) six consecutive times. Self-Validation: The system is only deemed suitable if the Relative Standard Deviation (RSD) of the peak area is

  and the USP tailing factor is

  [4].

- Chromatographic Conditions:
  - Column: Bidentate C18, 4.6 x 75 mm, 4 µm[1].
  - Mobile Phase: Solvent A (Water) and Solvent B (Acetonitrile).
  - Gradient: Program a linear gradient from 50% B to 90% B over 15 minutes. Causality: The initial aqueous environment retains the compound to resolve early-eluting polar impurities, while the organic ramp sharply elutes the highly hydrophobic halogenated benzophenone, preventing peak broadening[1].
  - Detection: UV at 254 nm.

- Specificity (Forced Degradation): Spike the sample matrix with known expected impurities (e.g., 4-methylbenzophenone and des-fluoro analogs). Self-Validation: Demonstrate baseline resolution (

) between the main peak and all spiked impurities to prove the assay is unequivocally specific to the target analyte[4].

- Linearity & Accuracy: Prepare standard solutions spanning 80% to 120% of the nominal test concentration (e.g., 0.08, 0.09, 1.0, 1.1, 1.2 mg/mL). Plot peak area versus concentration to ensure an

  , confirming the detector's response is directly proportional to the analyte concentration across the specified range[4].

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